

# Biotin-PEG2-C4-Alkyne chemical formula and molecular weight

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## Compound of Interest

Compound Name: Biotin-PEG2-C4-Alkyne

Cat. No.: B606128

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## Biotin-PEG2-C4-Alkyne: A Technical Overview

**Biotin-PEG2-C4-Alkyne** is a biotinylation reagent utilized in "click chemistry," a method known for its high efficiency and specificity. This compound contains a biotin moiety, a polyethylene glycol (PEG) spacer, and a terminal alkyne group. The alkyne functional group allows for its covalent attachment to molecules containing an azide group through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, forming a stable triazole linkage.<sup>[1][2][3]</sup> The PEG spacer enhances solubility in aqueous solutions and provides a flexible arm to minimize steric hindrance between the biotin and its binding partners, such as streptavidin or avidin.<sup>[4]</sup>

## Chemical Properties

The chemical and physical properties of **Biotin-PEG2-C4-Alkyne** are summarized in the table below. These properties are essential for researchers in designing and executing experiments involving biotinylation and subsequent detection or purification steps.

Property	Value
Chemical Formula	C22H36N4O5S[5]
Molecular Weight	468.61 g/mol [1][6]
CAS Number	1011268-28-2[1][2][5]
Appearance	Crystalline solid[5][6]
Purity	≥95%[5]
Solubility	Soluble in DMSO and DMF[5][6]

## Chemical Structure

The structure of **Biotin-PEG2-C4-Alkyne** consists of three key components: the biotin headgroup, a hydrophilic PEG2 linker, and a C4-alkyne handle for conjugation.

Figure 1. Simplified block diagram of **Biotin-PEG2-C4-Alkyne**.

## Applications in Research

**Biotin-PEG2-C4-Alkyne** is a versatile tool in chemical biology and drug development. Its primary application is the biotinylation of azide-modified biomolecules, including proteins, nucleic acids, and small molecules.[3][5] This labeling enables various downstream applications:

- **Affinity Purification:** Biotin-labeled molecules can be selectively captured and purified from complex mixtures using streptavidin- or avidin-conjugated resins.
- **Detection and Imaging:** The high affinity of the biotin-streptavidin interaction allows for sensitive detection in techniques such as Western blotting, ELISA, and fluorescence microscopy.
- **PROTAC Synthesis:** This compound can be used as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs), which are designed to induce the degradation of specific target proteins.[1][3]

## Experimental Protocol: General Biotinylation via Click Chemistry

The following is a generalized protocol for the biotinylation of an azide-containing molecule using **Biotin-PEG2-C4-Alkyne**. Note that specific conditions may need to be optimized for different molecules.

- Reagent Preparation:
  - Dissolve the azide-containing molecule in a suitable buffer (e.g., phosphate-buffered saline).
  - Prepare a stock solution of **Biotin-PEG2-C4-Alkyne** in an organic solvent such as DMSO.
  - Prepare stock solutions of a copper(I) source (e.g., copper(II) sulfate) and a reducing agent (e.g., sodium ascorbate).
- Reaction Setup:
  - In a microcentrifuge tube, combine the azide-containing molecule, **Biotin-PEG2-C4-Alkyne**, and the reducing agent.
  - Initiate the reaction by adding the copper(I) source.
  - Incubate the reaction mixture at room temperature for 1-4 hours.
- Purification:
  - Remove excess reagents and byproducts using a suitable method such as dialysis, size-exclusion chromatography, or precipitation.
- Verification:
  - Confirm the successful biotinylation of the target molecule using techniques like mass spectrometry or a streptavidin-HRP blot.

Figure 2. General workflow for biotinylation using click chemistry.

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